

Application Note: HPLC Analysis for 2,4-Dimethylphenol Quantification

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Compound of Interest

Compound Name: 2,4-Dimethylphenol

Cat. No.: B051704

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Introduction

2,4-Dimethylphenol (2,4-DMP), also known as 2,4-xlenol, is a phenolic compound of significant interest in the pharmaceutical and chemical industries. It serves as a precursor in the synthesis of various chemical intermediates and active pharmaceutical ingredients. Furthermore, its presence as a potential impurity or degradation product necessitates a reliable analytical method for its quantification to ensure product quality and safety. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of **2,4-Dimethylphenol**. The described reverse-phase HPLC (RP-HPLC) method is demonstrated to be specific, linear, accurate, and precise.

Principle

This method employs reverse-phase high-performance liquid chromatography with UV detection. The separation is achieved on a C18 stationary phase. The mobile phase, consisting of a mixture of an organic solvent (acetonitrile or methanol) and an aqueous buffer, allows for the elution of **2,4-Dimethylphenol**. The compound is quantified by monitoring its absorbance at a specific ultraviolet wavelength, where it exhibits significant absorption. The concentration of **2,4-Dimethylphenol** in a sample is determined by comparing its peak area to that of a calibration curve generated from standard solutions of known concentrations.

Experimental Protocols

Apparatus and Reagents

- Apparatus:
 - HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
 - Analytical balance.
 - Volumetric flasks and pipettes.
 - Syringes and 0.45 µm syringe filters.
 - Ultrasonic bath for degassing.
- Reagents and Materials:
 - **2,4-Dimethylphenol** reference standard (purity ≥99%).
 - HPLC grade acetonitrile or methanol.
 - HPLC grade water.
 - Phosphoric acid or Trifluoroacetic acid (TFA).
 - C18 reverse-phase HPLC column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[1\]](#)

Chromatographic Conditions

The following table summarizes the recommended chromatographic conditions for the analysis of **2,4-Dimethylphenol**.

Parameter	Recommended Condition
HPLC Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	270 nm ^[1]
Run Time	Approximately 10 minutes

Note: The mobile phase composition and pH may be optimized to achieve the desired separation from other components in the sample matrix.

Preparation of Standard Solutions

- Stock Standard Solution (1000 μ g/mL): Accurately weigh approximately 25 mg of **2,4-Dimethylphenol** reference standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock standard solution with the mobile phase to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL.

Sample Preparation

The sample preparation procedure will vary depending on the sample matrix. A general procedure for a solid sample is outlined below:

- Accurately weigh a portion of the sample expected to contain **2,4-Dimethylphenol**.
- Dissolve the sample in a suitable solvent, which is compatible with the mobile phase.
- Use sonication if necessary to ensure complete dissolution.

- Dilute the solution with the mobile phase to a concentration within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter prior to injection into the HPLC system.

Method Validation Summary

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines. The following tables summarize the typical performance characteristics of the method.

Linearity, Limit of Detection (LOD), and Limit of Quantification (LOQ)

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL

Note: LOD and LOQ are estimated based on the signal-to-noise ratio of 3:1 and 10:1, respectively.

Accuracy (Recovery)

The accuracy of the method was determined by spiking a blank matrix with known concentrations of **2,4-Dimethylphenol** at three different levels.

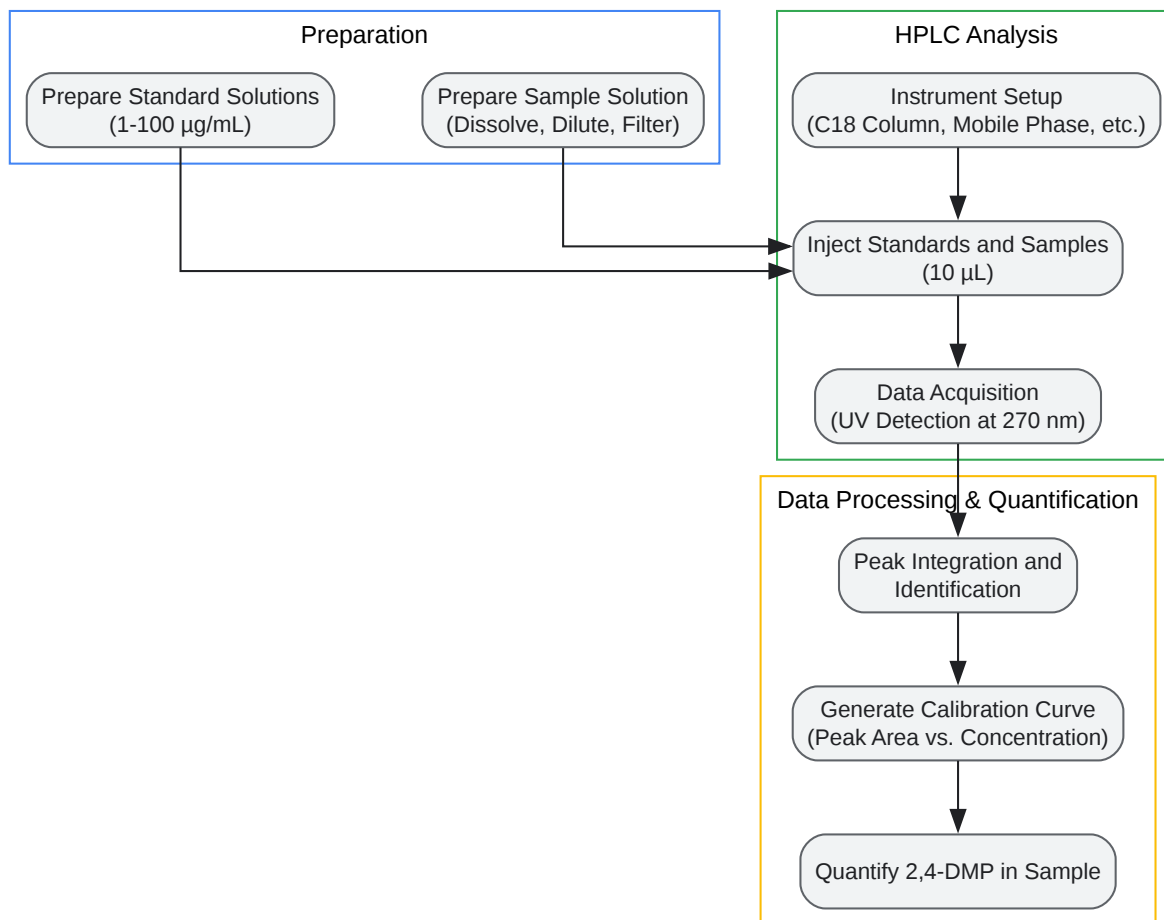
Spike Level	Concentration (µg/mL)	Mean Recovery (%)	% RSD
Low	5	99.5	1.2
Medium	50	101.2	0.8
High	90	99.8	0.9

Precision

Precision was evaluated by analyzing six replicate preparations of a standard solution at 50 µg/mL on the same day (intra-day) and on three different days (inter-day).

Parameter	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)
Retention Time	< 0.5	< 1.0
Peak Area	< 1.0	< 2.0

Experimental Workflow Diagram



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Caption: Workflow for the HPLC quantification of **2,4-Dimethylphenol**.

Conclusion

The described HPLC method provides a reliable and efficient means for the quantification of **2,4-Dimethylphenol**. The method is straightforward, utilizing common reverse-phase chromatography principles and equipment. The validation data demonstrates that the method is

linear, accurate, and precise, making it suitable for routine quality control analysis in research, development, and manufacturing environments.

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References

- 1. 2,4-Dimethylphenol | SIELC Technologies [sielc.com]
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